

A Comprehensive Technical Guide to Microcline Feldspar

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Compound of Interest

Compound Name: *Microcline*
CAS No.: 60958-71-6
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This guide provides an in-depth analysis of microcline feldspar, a significant rock-forming tectosilicate mineral. The following sections detail its chemical composition, crystallographic and physical properties, and the analytical methods used for its characterization, tailored for a scientific audience.

Chemical Composition

Microcline is a potassium-rich alkali feldspar.^[1] Its idealized chemical formula is:



This formula represents potassium aluminum silicate.^{[1][3]} However, in natural occurrences, minor amounts of sodium often substitute for potassium.^{[2][4]} The elemental composition of pure microcline is provided in the table below.

Table 1: Elemental Composition of Microcline (KAlSi₃O₈)

Element	Symbol	Percentage by Mass	Oxide	Percentage by Mass
Potassium	K	14.05%	K ₂ O	16.92%
Aluminum	Al	9.69%	Al ₂ O ₃	18.32%
Silicon	Si	30.22%	SiO ₂	64.76%
Oxygen	O	46.04%	-	-

Data sourced from calculations based on the chemical formula.

Crystallographic and Physical Properties

Microcline is the triclinic polymorph of potassium feldspar, distinguishing it from its monoclinic counterparts, orthoclase and sanidine.[4][5] It typically forms during the slow cooling of orthoclase and is more stable at lower temperatures.[1][4] A key diagnostic feature of microcline, often visible under a polarizing microscope, is its characteristic cross-hatch or "tartan" twinning, which results from the transformation from a monoclinic to a triclinic crystal system.[1][4]

Table 2: Key Properties of Microcline Feldspar

Property	Value / Description
Crystal System	Triclinic[5]
Cleavage	Perfect on {001}, Good on {010}[1][3][4]
Cleavage Angle	~90°[3][5]
Mohs Hardness	6[4]
Density	2.56 g/cm ³ [4]
Luster	Vitreous (glassy)[4]
Diaphaneity	Translucent to transparent[4]
Fracture	Uneven[4]
Streak	White[4]
Common Colors	White, gray, grayish-yellow, salmon-pink, green (amazonite variety)[1][2]

Experimental Protocols for Characterization

The identification and detailed analysis of microcline involve several standard mineralogical techniques.

3.1. Polarized Light Microscopy (PLM)

- Objective: To observe the characteristic twinning and optical properties of microcline.
- Methodology:
 - A thin section of the rock sample containing microcline is prepared to a standard thickness of 30 µm.
 - The thin section is placed on the rotating stage of a polarizing microscope.
 - The sample is viewed under crossed polarizers.

- The presence of "tartan" or gridiron twinning is a diagnostic feature for microcline, distinguishing it from orthoclase.[4]
- Other optical properties such as birefringence and extinction angle are also measured.

3.2. X-ray Diffraction (XRD)

- Objective: To definitively determine the crystal structure and distinguish between the feldspar polymorphs (microcline, orthoclase, sanidine).
- Methodology:
 - A powdered sample of the microcline is prepared to ensure random crystal orientation.
 - The sample is mounted in the X-ray diffractometer.
 - A monochromatic X-ray beam is directed at the sample, and the diffracted X-rays are detected as a function of the diffraction angle (2θ).
 - The resulting diffraction pattern is a unique "fingerprint" of the mineral's crystal structure.
 - The triclinic crystal system of microcline will produce a distinct diffraction pattern compared to the monoclinic patterns of orthoclase and sanidine.

3.3. Electron Probe Microanalysis (EPMA)

- Objective: To obtain precise quantitative chemical composition of the microcline sample, including the extent of sodium substitution.
- Methodology:
 - A polished thin section or a grain mount of the microcline is coated with a thin layer of carbon to ensure electrical conductivity.
 - The sample is placed in the electron probe microanalyzer.
 - A focused beam of high-energy electrons is directed at a specific point on the sample, causing the emission of characteristic X-rays from the elements present.

- The wavelengths and intensities of these X-rays are measured by wavelength-dispersive spectrometers.
- By comparing the intensities to those from standards of known composition, the concentrations of major and minor elements (K, Al, Si, Na, etc.) can be accurately quantified.

Formation and Alteration Pathways

Microcline is a common mineral in felsic igneous rocks that have cooled slowly, such as granites and pegmatites.[1][2] It is the lowest-temperature polymorph of potassium feldspar. The diagram below illustrates the polymorphic transformations of K-feldspar and the common alteration pathway for microcline.

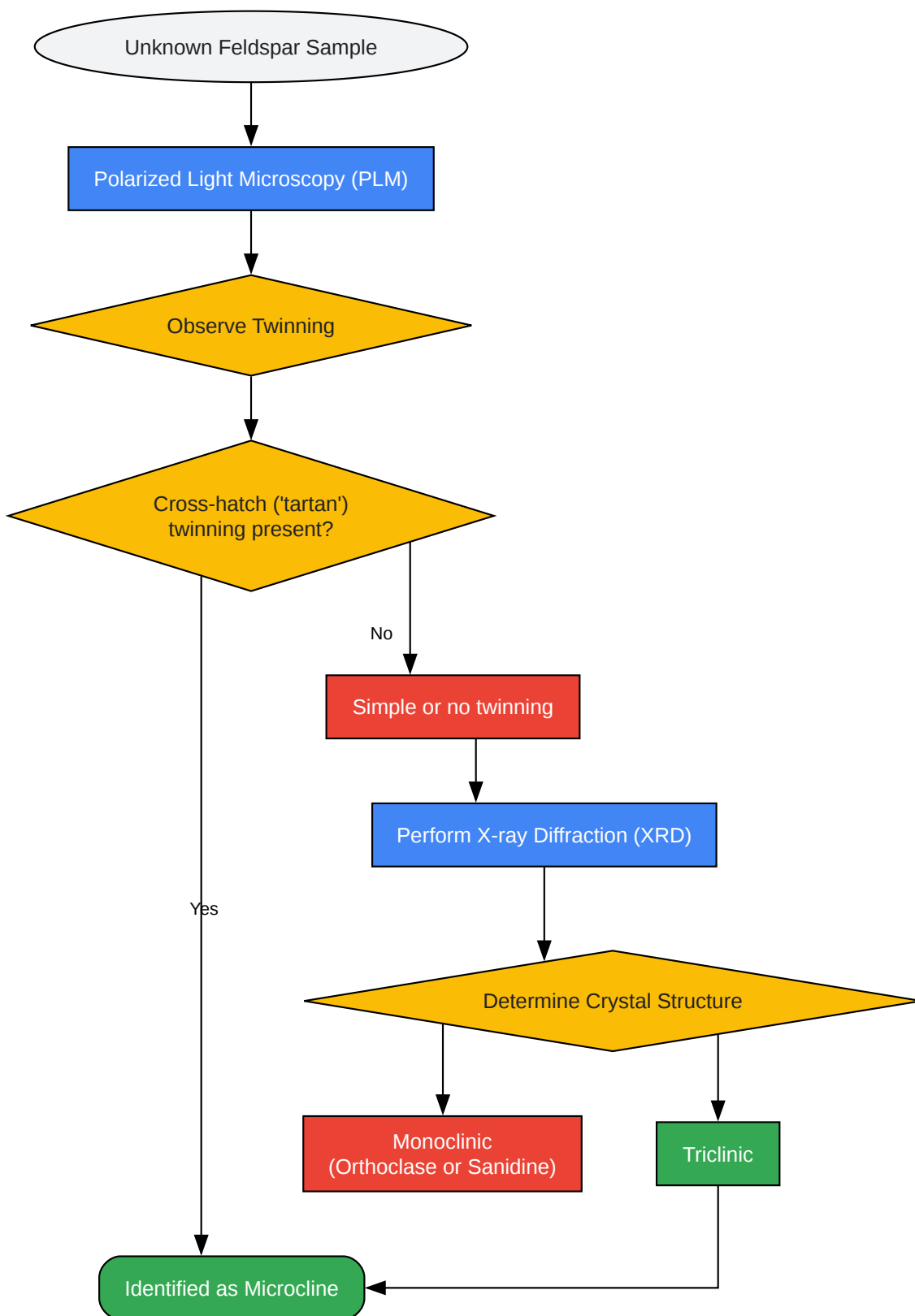


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Caption: Polymorphic transformation of K-feldspar and alteration of microcline.

Logical Workflow for Feldspar Identification

The following diagram outlines a logical workflow for the identification of potassium feldspar polymorphs in a laboratory setting.



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Caption: Decision workflow for the identification of potassium feldspar polymorphs.

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References

- [1. Microcline - Wikipedia \[en.wikipedia.org\]](#)
- [2. sandatlas.org \[sandatlas.org\]](#)
- [3. Microcline - National Gem Lab \[nationalgemlab.in\]](#)
- [4. geologypage.com \[geologypage.com\]](#)
- [5. minerals.net \[minerals.net\]](#)
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